

The Discovery, Origin, and Technical Profile of Mucidin: A Potent Antifungal Antibiotic

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Mucidin, a potent antifungal antibiotic, stands as a significant discovery in the realm of natural products with therapeutic potential. Initially isolated in the 1960s from the basidiomycete fungus Oudemansiella mucida, it was later found to be identical to Strobilurin A. This technical guide provides a comprehensive overview of the discovery, origin, and detailed technical profile of **Mucidin**. It delves into its mechanism of action as a mitochondrial respiration inhibitor, specifically targeting the cytochrome bc1 complex. This document outlines the experimental protocols for the production, isolation, and characterization of **Mucidin**, and presents its antifungal activity through a structured data table. Furthermore, it includes detailed diagrams of its biosynthetic pathway and experimental workflows to facilitate a deeper understanding for researchers and professionals in drug development.

Discovery and Origin

The antifungal properties of a substance produced by the porcelain fungus, Oudemansiella mucida, were first reported in the 1960s by Musílek and his team in Czechoslovakia.[1] This antibiotic, named **Mucidin**, was isolated from submerged cultures of the fungus.[2] The production and isolation of **Mucidin** were subsequently patented in the late 1960s and early 1970s.[2] Independent research in Germany led to the isolation of a compound from the fungus Strobilurus tenacellus, which was named Strobilurin A.[3] Later studies confirmed that **Mucidin** and Strobilurin A are structurally identical.[4]



Mucidin belongs to the strobilurin class of natural products, which are known for their broad-spectrum antifungal activity. These compounds are produced by various wood-rotting mushrooms and play a role in suppressing the growth of competing fungi in their natural environment.[5][6]

Physicochemical Properties

Mucidin is a colorless, oily substance with the molecular formula C16H18O3. It is soluble in various organic solvents but has low solubility in water.

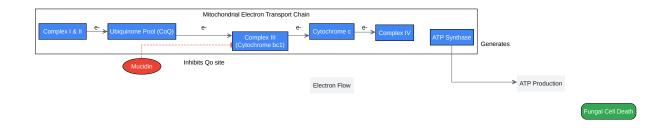
Property	Value	
Molecular Formula	C16H18O3	
Molecular Weight	258.31 g/mol	
Appearance	Colorless oil	
Solubility	Soluble in methanol, ethanol, acetone, ethyl acetate	
UV max (in ethanol)	230 nm, 294 nm	

Mechanism of Action: Inhibition of Mitochondrial Respiration

Mucidin exerts its potent antifungal effect by inhibiting cellular respiration at the mitochondrial level.[7] Specifically, it targets the cytochrome bc1 complex, also known as Complex III, of the electron transport chain.[4][8] By binding to the Qo (Quinone outside) site of cytochrome b, a key subunit of the complex, **Mucidin** blocks the transfer of electrons from ubiquinol to cytochrome c.[2] This disruption of the electron flow halts the production of ATP, the primary energy currency of the cell, ultimately leading to fungal cell death.[6] This targeted mechanism of action is shared by other strobilurin-type fungicides.[5]

Signaling Pathway of Mucidin's Inhibitory Action





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Caption: Inhibition of the mitochondrial electron transport chain by Mucidin.

Antifungal Activity

Mucidin exhibits a broad spectrum of activity against various fungal species, including yeasts and filamentous fungi.[3] Its efficacy is comparable to or, in some cases, greater than other antifungal agents. The following table summarizes the Minimum Inhibitory Concentration (MIC) values for Strobilurin A (**Mucidin**) against a selection of fungal pathogens.



Fungal Species	MIC (μg/mL)	Reference
Candida albicans	0.5 - 2	[9]
Aspergillus fumigatus	0.125 - 1	[9]
Aspergillus flavus	0.25 - 2	[9]
Aspergillus niger	0.5 - 4	[7]
Fusarium solani	2 - >16	[9]
Fusarium oxysporum	1 - 8	[9]
Cryptococcus neoformans	0.125 - 1	[10]
Saccharomyces cerevisiae	0.1 - 0.5	[2]

Note: MIC values can vary depending on the specific strain and the testing methodology used.

Experimental Protocols

Production of Mucidin by Submerged Fermentation of Oudemansiella mucida

Objective: To produce **Mucidin** through the cultivation of Oudemansiella mucida in a liquid medium.

Materials:

- Oudemansiella mucida culture
- Potato Dextrose Agar (PDA) plates
- Liquid culture medium (e.g., Potato Dextrose Broth or a medium containing glucose and corn steep liquor)
- Erlenmeyer flasks
- Shaking incubator



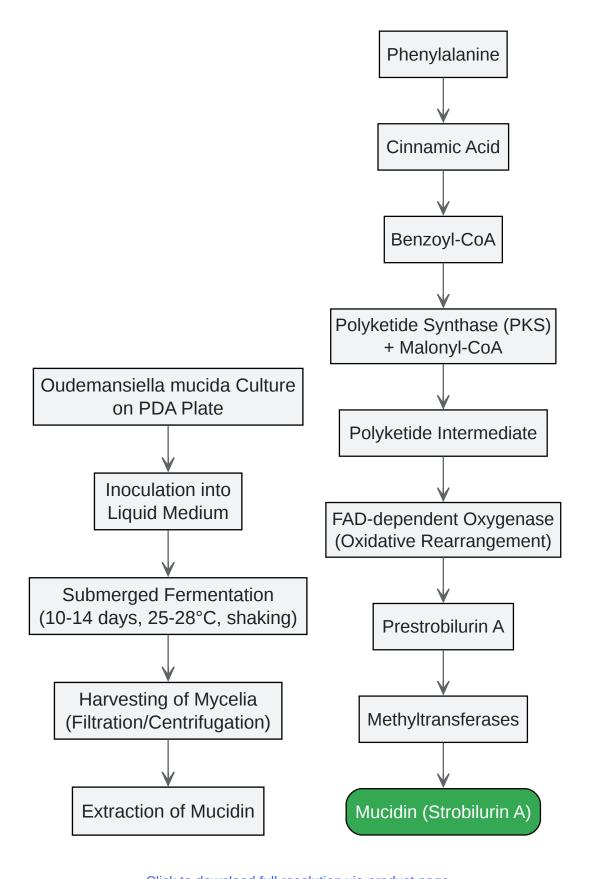
Autoclave

Procedure:

- Inoculum Preparation:
 - 1. Cultivate Oudemansiella mucida on PDA plates at 25-28°C for 7-10 days until sufficient mycelial growth is observed.
 - 2. Aseptically transfer several mycelial plugs from the agar plate to a flask containing the sterile liquid culture medium.
- Fermentation:
 - 1. Incubate the inoculated flasks on a rotary shaker at 120-150 rpm and a constant temperature of 25-28°C.
 - 2. Allow the fermentation to proceed for 10-14 days. **Mucidin** production is typically intracellular.

Experimental Workflow for Mucidin Production





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- To cite this document: BenchChem. [The Discovery, Origin, and Technical Profile of Mucidin: A Potent Antifungal Antibiotic]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1677576#the-discovery-and-origin-of-the-antibiotic-mucidin]

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